

Investigating N,N-Dibenzyltridecanamide as a Novel Lubricant Additive: Application Notes and Protocols

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Compound of Interest

Compound Name: *N,N-Dibenzyltridecanamide*

Cat. No.: *B15444776*

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Disclaimer: As of October 2025, publicly available research specifically detailing the use of **N,N-Dibenzyltridecanamide** as a lubricant additive is limited. The following application notes and protocols are presented as a theoretical framework for researchers and scientists interested in investigating its potential. The experimental data presented is hypothetical and intended for illustrative purposes.

Application Notes

Introduction

N,N-Dibenzyltridecanamide is a long-chain fatty amide with a molecular structure that suggests potential utility as a friction modifier and anti-wear additive in lubricating oils. The long tridecanamide chain provides oil solubility and the potential to form a protective film on metal surfaces, while the dibenzyl groups may enhance thermal stability and surface adhesion. This document outlines a hypothetical investigation into the tribological performance of **N,N-Dibenzyltridecanamide** in a base oil.

Potential Mechanism of Action

It is hypothesized that **N,N-Dibenzyltridecanamide** functions by adsorbing onto metallic surfaces via its polar amide group. The long, non-polar aliphatic and benzyl chains would then form a low-shear boundary film. This film could physically separate contacting asperities,

thereby reducing friction and preventing adhesive wear. The bulky dibenzyl groups might also provide a steric hindrance effect, further contributing to wear protection.

Hypothetical Performance Data

The following tables summarize the expected quantitative data from a series of standardized tests comparing a base oil with and without the addition of **N,N-Dibenzyltridecanamide**.

Table 1: Tribological Performance (Four-Ball Wear Test, ASTM D4172)

Lubricant Sample	Wear Scar Diameter (mm)	Coefficient of Friction
Group III Base Oil	0.65	0.12
Base Oil + 1.0% wt. N,N-Dibenzyltridecanamide	0.48	0.08

Table 2: High-Frequency Reciprocating Rig (HFRR) Test (ASTM D6079)

Lubricant Sample	Wear Scar Diameter (µm)	Film Formation (%)
Group III Base Oil	620	15
Base Oil + 1.0% wt. N,N-Dibenzyltridecanamide	350	85

Table 3: Physical and Chemical Properties

Property	Base Oil	Base Oil + 1.0% wt. N,N-Dibenzyltridecanamide
Kinematic Viscosity @ 40°C (cSt) (ASTM D445)	46.2	47.5
Kinematic Viscosity @ 100°C (cSt) (ASTM D445)	6.8	7.1
Viscosity Index (ASTM D2270)	125	128
Pour Point (°C) (ASTM D97)	-15	-15
Flash Point (°C) (ASTM D92)	220	225

Experimental Protocols

1. Synthesis of N,N-Dibenzyltridecanamide

This protocol describes a potential laboratory-scale synthesis of **N,N-Dibenzyltridecanamide** from tridecanoyl chloride and dibenzylamine.

- Materials: Tridecanoyl chloride, dibenzylamine, triethylamine, dichloromethane, saturated sodium bicarbonate solution, anhydrous magnesium sulfate, rotary evaporator, magnetic stirrer, and standard laboratory glassware.
- Procedure:
 - In a round-bottom flask, dissolve dibenzylamine and triethylamine in dichloromethane.
 - Cool the mixture in an ice bath.
 - Slowly add tridecanoyl chloride dropwise to the stirred solution.
 - Allow the reaction to warm to room temperature and stir for 12 hours.
 - Quench the reaction with a saturated sodium bicarbonate solution.
 - Separate the organic layer and wash it sequentially with water and brine.

- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude product by column chromatography or recrystallization.
- Characterize the final product using techniques such as NMR and FT-IR spectroscopy.

2. Lubricant Formulation

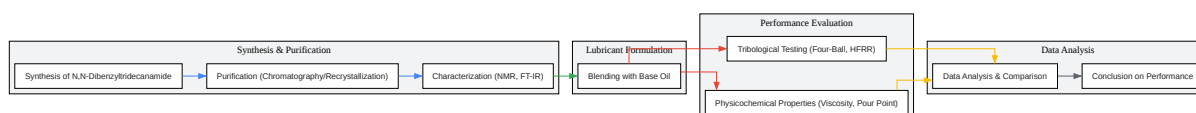
- Materials: Group III base oil, synthesized **N,N-Dibenzyltridecanamide**, magnetic stirrer with hot plate.
- Procedure:
 - Weigh the required amount of Group III base oil into a beaker.
 - Gently heat the base oil to 60°C while stirring.
 - Slowly add the desired weight percentage of **N,N-Dibenzyltridecanamide** to the heated oil.
 - Continue stirring for 2 hours or until the additive is fully dissolved.
 - Allow the formulation to cool to room temperature.

3. Tribological Testing: Four-Ball Wear Test (based on ASTM D4172)

- Apparatus: Four-ball wear tester.
- Materials: Steel balls (52100 steel), lubricant sample, hexane, isopropanol.
- Procedure:
 - Thoroughly clean the steel balls and test cup with hexane and isopropanol and allow them to dry completely.

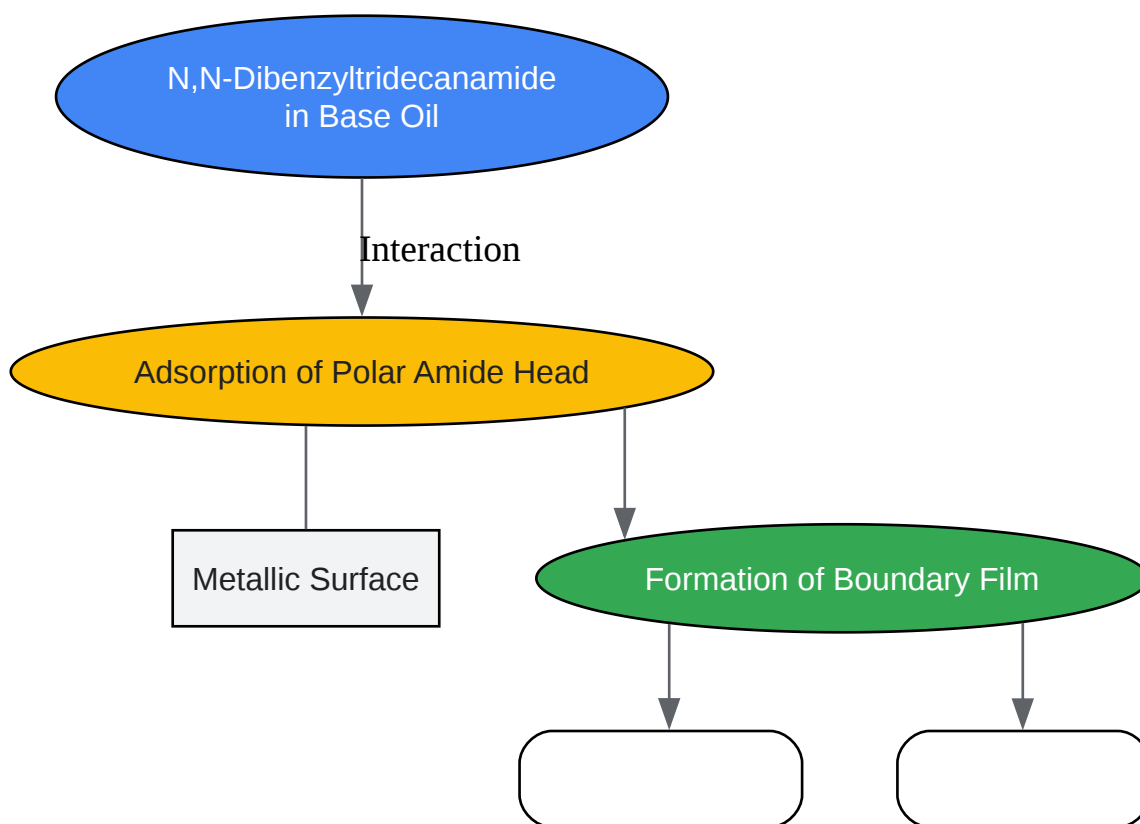
- Assemble the four-ball test configuration with three stationary balls in the cup and one rotating ball on the spindle.
- Add the lubricant sample to the test cup, ensuring the stationary balls are fully submerged.
- Set the test parameters: Load = 392 N (40 kgf), Speed = 1200 rpm, Temperature = 75°C, Duration = 60 minutes.
- Start the test and record the frictional torque throughout the duration.
- After the test, disassemble the apparatus and clean the stationary balls.
- Measure the wear scar diameter on each of the three stationary balls using a microscope.
- Calculate the average wear scar diameter and the coefficient of friction.

Visualizations



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Caption: Experimental workflow for the synthesis and evaluation of **N,N-Dibenzyltridecanamide** as a lubricant additive.



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Caption: Hypothesized mechanism of action for **N,N-Dibenzyltridecanamide** as a boundary lubricant additive.

- To cite this document: BenchChem. [Investigating N,N-Dibenzyltridecanamide as a Novel Lubricant Additive: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15444776#investigating-n-n-dibenzyltridecanamide-as-a-lubricant-additive>]

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